

N-Nitroso Tadalafil: A Comprehensive Technical Guide to its Formation Mechanism

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Compound of Interest

Compound Name: *N-Nitroso Tadalafil*

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Abstract

This technical guide provides an in-depth analysis of the formation mechanism of **N-Nitroso Tadalafil**, a potential nitrosamine impurity in the active pharmaceutical ingredient (API) Tadalafil. The guide elucidates the chemical pathways, critical contributing factors, and analytical challenges associated with this impurity. It is intended to serve as a crucial resource for researchers, scientists, and drug development professionals engaged in ensuring the safety and quality of pharmaceutical products. The content synthesizes current scientific understanding of N-nitrosamine formation and applies these principles to the specific molecular structure of Tadalafil, offering a framework for risk assessment and mitigation. While specific kinetic and quantitative data for **N-Nitroso Tadalafil** formation are not extensively available in the public domain, this guide provides a robust theoretical and practical foundation based on established chemical principles and regulatory guidance.

Introduction to N-Nitroso Tadalafil

N-Nitroso Tadalafil is the N-nitroso derivative of Tadalafil, a potent and selective inhibitor of phosphodiesterase type 5 (PDE5) used in the treatment of erectile dysfunction and pulmonary

arterial hypertension.[1][2] The formation of N-nitrosamines as impurities in pharmaceutical products is a significant concern due to their classification as probable human carcinogens.[3] **N-Nitroso Tadalafil** is formed by the nitrosation of the secondary amine present within the piperazine-like ring system of the Tadalafil molecule.[1][4] Regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have issued stringent guidelines requiring pharmaceutical manufacturers to assess and control the risk of nitrosamine impurities in their products.[4][5]

Chemical Structure:

- Tadalafil: (6R,12aR)-6-(1,3-benzodioxol-5-yl)-2-methyl-2,3,6,7,12,12a-hexahydropyrazino[1',2':1,6]pyrido[3,4-b]indole-1,4-dione
- **N-Nitroso Tadalafil**: (6R,12aR)-6-(benzo[d][1][4]dioxol-5-yl)-2-methyl-7-nitroso-2,3,6,7,12,12a-hexahydropyrazino[1',2':1,6]pyrido[3,4-b]indole-1,4-dione[6]

Core Formation Mechanism

The formation of **N-Nitroso Tadalafil** follows the general mechanism of N-nitrosation of secondary amines. This reaction involves the interaction of a nitrosating agent with the lone pair of electrons on the nitrogen atom of the secondary amine in the Tadalafil structure.

Key Reactants and Conditions

The primary reactants involved in the formation of **N-Nitroso Tadalafil** are:

- Tadalafil: The substrate containing a secondary amine moiety.
- Nitrosating Agent: Typically derived from a source of nitrite (NO_2^-) under acidic conditions.

The reaction is significantly influenced by the following conditions:

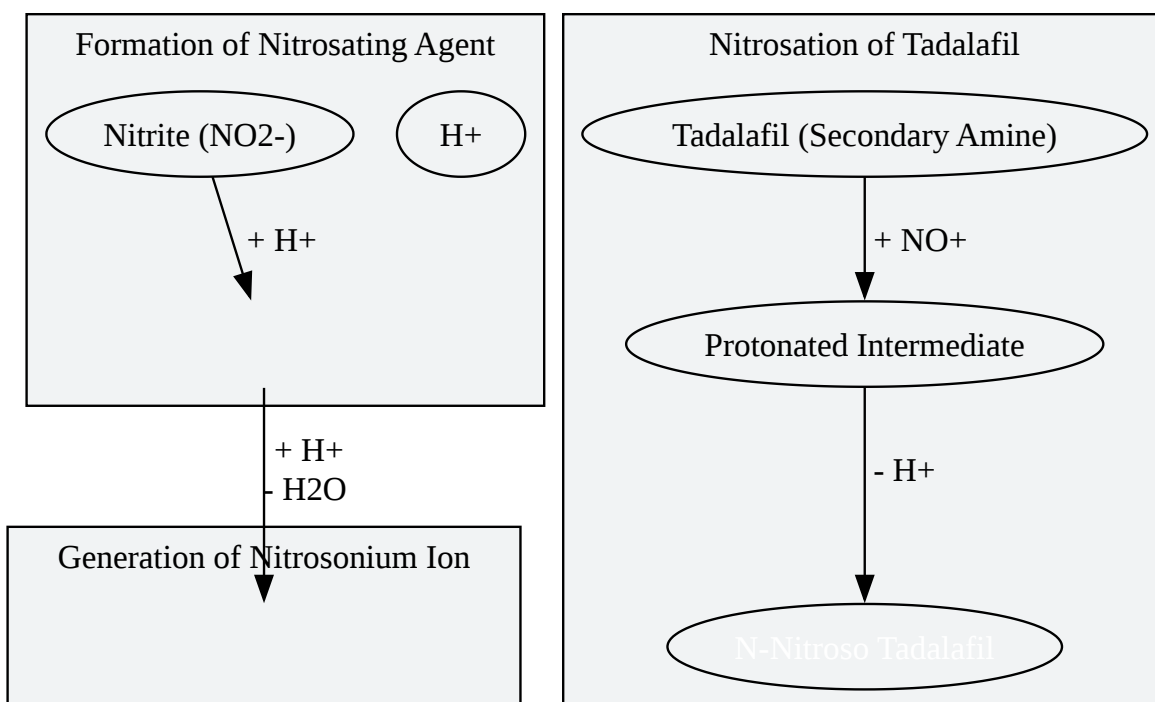
- pH: Acidic conditions are generally required to convert nitrite salts into more potent nitrosating agents, such as nitrous acid (HNO_2).
- Temperature: Higher temperatures can accelerate the rate of nitrosation.[4]

- Presence of Catalysts or Inhibitors: Certain species can either promote or hinder the formation of N-nitrosamines.

Chemical Pathway

The formation of **N-Nitroso Tadalafil** can be described in the following steps:

- Formation of the Nitrosating Agent: In an acidic aqueous environment, nitrite ions (from sources like sodium nitrite) are protonated to form nitrous acid (HNO_2).
- Generation of the Nitrosonium Ion: Nitrous acid can be further protonated and lose a molecule of water to form the highly reactive nitrosonium ion (NO^+). Other nitrosating species like dinitrogen trioxide (N_2O_3) can also be formed.
- Nucleophilic Attack: The secondary amine nitrogen in the Tadalafil molecule acts as a nucleophile and attacks the electrophilic nitrosonium ion.
- Deprotonation: The resulting intermediate is then deprotonated to yield the stable **N-Nitroso Tadalafil**.



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Quantitative Data and Influencing Factors

While specific quantitative data for the formation of **N-Nitroso Tadalafil** is not widely published, the following tables summarize general principles and expected trends based on the chemistry of N-nitrosamine formation.

Table 1: Influence of pH on N-Nitrosamine Formation

pH Range	Effect on Nitrosating Agent	Effect on Amine	Overall Impact on Formation Rate
< 3	High concentration of active nitrosating species (e.g., NO ⁺).	Protonation of the secondary amine reduces its nucleophilicity.	Rate may decrease at very low pH due to amine protonation.
3 - 6	Optimal formation of nitrous acid and other nitrosating agents.	Sufficient concentration of the free amine (nucleophile).	Generally the range for maximum formation rate.
> 6	Concentration of active nitrosating species decreases significantly.	High concentration of the free amine.	Rate is significantly reduced due to lack of nitrosating agent.

Table 2: Influence of Temperature on N-Nitrosamine Formation

Temperature	Effect on Reaction Rate
Low (e.g., refrigerated)	Reaction rate is significantly slower.
Ambient	Moderate reaction rate.
Elevated (e.g., during manufacturing processes)	Reaction rate increases significantly.[4]

Table 3: Potential Sources of Reactants in Pharmaceutical Manufacturing

Reactant	Potential Sources
Tadalafil (Secondary Amine)	The Active Pharmaceutical Ingredient (API) itself.
Nitrite (NO_2^-)	- Impurities in raw materials and excipients. - Degradation of nitrogen-containing compounds. - Contamination from manufacturing equipment or water.
Acidic Conditions	- Use of acidic reagents or catalysts in synthesis. - Degradation of excipients leading to a decrease in pH.

Experimental Protocols

Detailed experimental protocols for the specific synthesis of **N-Nitroso Tadalafil** are not readily available in peer-reviewed literature. However, a general laboratory-scale synthesis can be adapted from established methods for the N-nitrosation of secondary amines.

General Synthesis of N-Nitroso Tadalafil (Illustrative Protocol)

Disclaimer: This protocol is for informational purposes only and should be performed by qualified personnel in a controlled laboratory setting with appropriate safety precautions.

Materials:

- Tadalafil
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl) or another suitable acid
- Dichloromethane or other suitable organic solvent
- Deionized water

- Sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Standard laboratory glassware and equipment (round-bottom flask, magnetic stirrer, separatory funnel, etc.)

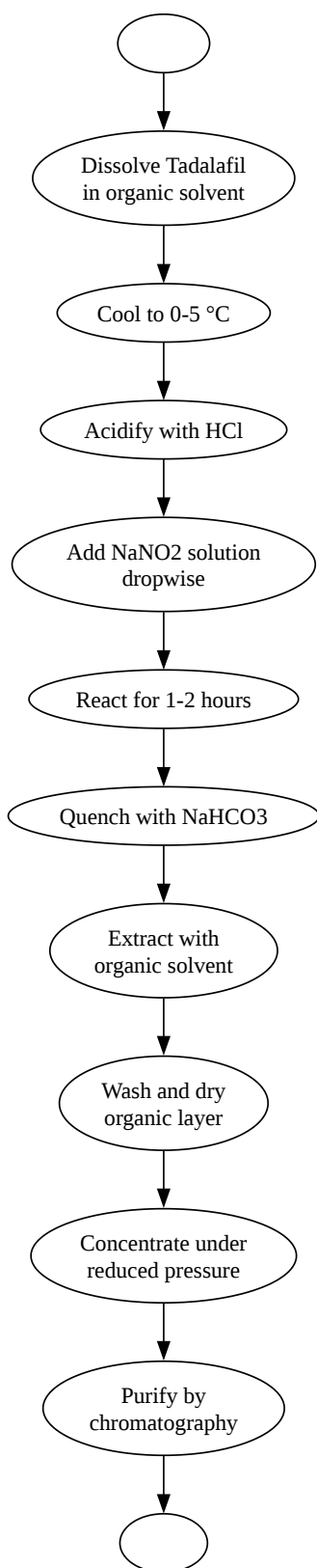
Procedure:

- Dissolve a known quantity of Tadalafil in a suitable organic solvent in a round-bottom flask.
- Cool the solution in an ice bath to 0-5 °C with continuous stirring.
- In a separate beaker, prepare an aqueous solution of sodium nitrite.
- Slowly add a dilute solution of hydrochloric acid to the Tadalafil solution to achieve an acidic pH (e.g., pH 3-4).
- Add the sodium nitrite solution dropwise to the stirred, cooled Tadalafil solution.
- Allow the reaction to proceed at 0-5 °C for a specified time (e.g., 1-2 hours), monitoring the reaction progress by a suitable analytical technique (e.g., TLC or HPLC).
- After the reaction is complete, quench the reaction by adding a saturated solution of sodium bicarbonate until the pH is neutral or slightly basic.
- Transfer the mixture to a separatory funnel and extract the **N-Nitroso Tadalafil** into an organic solvent like dichloromethane.
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude **N-Nitroso Tadalafil**.
- The crude product may be purified by column chromatography.

Analytical Detection and Characterization

The detection and quantification of **N-Nitroso Tadalafil** present significant analytical challenges due to its potential instability.

- **LC-MS/MS (Liquid Chromatography with tandem mass spectrometry):** This is the preferred method for the trace-level detection and quantification of nitrosamine impurities. However, **N-Nitroso Tadalafil** has been reported to be unstable in the LC-MS/MS source, potentially leading to the loss of the nitroso group (-NO). This can result in the detection of a fragment ion corresponding to the mass of Tadalafil, which can interfere with accurate quantification.^[7] Method development should, therefore, focus on optimizing source conditions (e.g., temperature) to minimize in-source fragmentation.
- **High-Resolution Mass Spectrometry (HRMS):** Can be used for accurate mass determination and structural elucidation.
- **NMR (Nuclear Magnetic Resonance) Spectroscopy:** Can be used to confirm the structure of synthesized **N-Nitroso Tadalafil** reference standards.

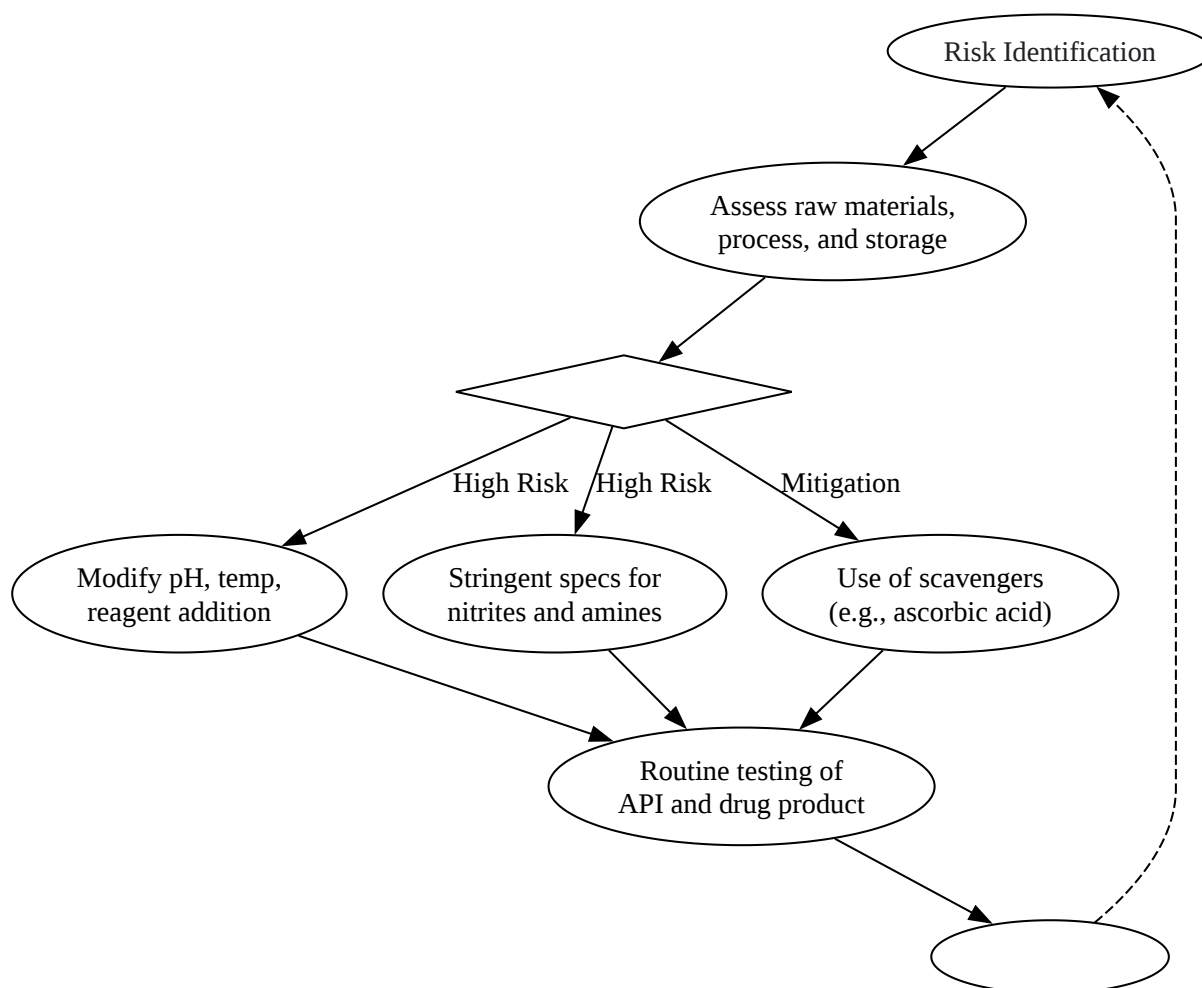


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Risk Mitigation and Control Strategies

Pharmaceutical manufacturers should implement a comprehensive risk assessment and control strategy to prevent the formation of **N-Nitroso Tadalafil**.

- **Risk Assessment:** Evaluate the entire manufacturing process of Tadalafil for potential sources of nitrites and conditions conducive to nitrosation. This includes analyzing raw materials, excipients, solvents, and manufacturing equipment.
- **Process Optimization:** Modify the manufacturing process to avoid conditions that favor nitrosamine formation. This may include adjusting the pH, temperature, and order of reagent addition.
- **Raw Material Control:** Implement stringent specifications for raw materials and excipients to limit the content of nitrites and secondary/tertiary amines.
- **Use of Inhibitors:** The addition of certain compounds, such as ascorbic acid (Vitamin C) or alpha-tocopherol (Vitamin E), can act as nitrosating agent scavengers and inhibit the formation of N-nitrosamines.
- **Analytical Testing:** Develop and validate sensitive analytical methods for the routine testing of Tadalafil API and finished products for the presence of **N-Nitroso Tadalafil**.



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Conclusion

The formation of **N-Nitroso Tadalafil** is a potential risk that requires careful consideration and control during the manufacturing and storage of Tadalafil-containing products. A thorough understanding of the underlying chemical mechanism, influencing factors, and analytical challenges is paramount for ensuring patient safety. By implementing robust risk assessment strategies, optimizing manufacturing processes, and employing sensitive analytical methods,

the pharmaceutical industry can effectively mitigate the risk of this and other nitrosamine impurities. Further research into the specific kinetics and reaction conditions for **N-Nitroso Tadalafil** formation would be beneficial for developing more targeted and effective control strategies.

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